

An In-depth Technical Guide to Dimethyl Docosanedioate

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Compound of Interest

Compound Name: *Dimethyl docosanedioate*

Cat. No.: *B3044279*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Dimethyl docosanedioate**, including its chemical identifiers, physical and chemical properties, a representative experimental protocol for its synthesis, and a visualization of the synthetic workflow. This document is intended to serve as a valuable resource for professionals in research and development.

Chemical Identifiers

| Identifier | Value |
|------------|-------------------------|
| CAS Number | 22399-98-0[1] |
| IUPAC Name | dimethyl docosanedioate |

Physicochemical Properties

The following table summarizes key quantitative data for **Dimethyl docosanedioate**.

| Property | Value | Source |
|--------------------------------|--|------------|
| Molecular Formula | C ₂₄ H ₄₆ O ₄ | PubChem |
| Molecular Weight | 398.6 g/mol | PubChem[1] |
| Monoisotopic Mass | 398.33960994 Da | PubChem[1] |
| Topological Polar Surface Area | 52.6 Å ² | PubChem[1] |
| Complexity | 321 | PubChem[1] |

Experimental Protocol: Synthesis of Dimethyl Docosanedioate

The following is a representative protocol for the synthesis of **Dimethyl docosanedioate** via Fischer esterification of docosanedioic acid. This method is analogous to the synthesis of other long-chain dimethyl dicarboxylates.

Materials:

- Docosanedioic acid
- Methanol (MeOH), anhydrous
- Sulfuric acid (H₂SO₄), concentrated
- Sodium bicarbonate (NaHCO₃), saturated solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)

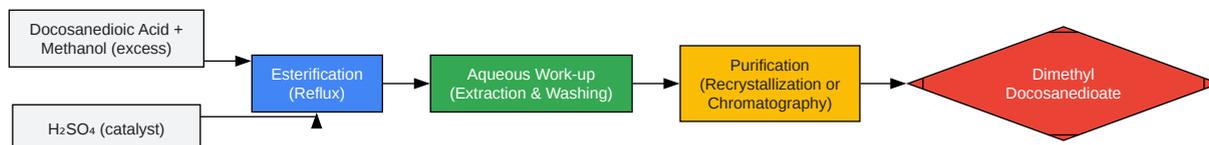
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend docosanedioic acid in an excess of anhydrous methanol.

- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid to the suspension.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete (monitoring by TLC or GC-MS is recommended).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Reduce the volume of methanol using a rotary evaporator.
 - Dilute the residue with an organic solvent (e.g., diethyl ether) and water.
 - Separate the organic layer.
 - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
 - Filter to remove the drying agent.
 - Concentrate the filtrate under reduced pressure to yield the crude product.
 - Purify the crude **Dimethyl docosanedioate** by recrystallization or column chromatography.

Visualizations

The following diagram illustrates the general workflow for the synthesis of **Dimethyl docosanedioate**.



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References

- 1. Dimethyl docosanedioate | C₂₄H₄₆O₄ | CID 566762 - PubChem [pubchem.ncbi.nlm.nih.gov]
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